

2-Chloropropionyl Chloride: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 2-Chloropropionyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and optimal storage conditions for **2-chloropropionyl chloride**. Understanding the inherent reactivity and degradation pathways of this crucial chemical intermediate is paramount for ensuring its quality, efficacy, and safety in research and pharmaceutical development. This document outlines the factors influencing its stability, recommended storage protocols, and methodologies for its analysis.

Core Stability Profile

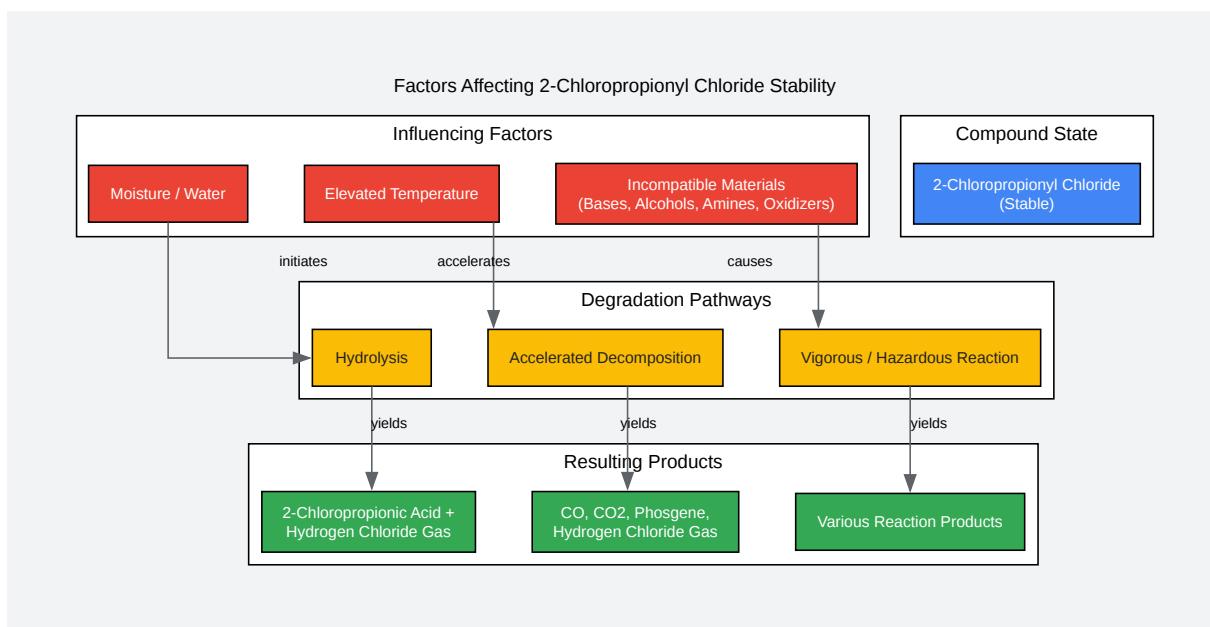
2-Chloropropionyl chloride is a highly reactive acyl chloride, a characteristic that defines its utility in organic synthesis but also dictates its stringent handling and storage requirements. The primary degradation pathway is hydrolysis, which occurs readily upon contact with moisture. It is also sensitive to heat and incompatible with a range of common laboratory chemicals.

Key Factors Influencing Stability:

- Moisture: As a primary acyl chloride, it reacts violently with water, hydrolyzing to 2-chloropropionic acid and hydrogen chloride gas.[\[1\]](#)[\[2\]](#)[\[3\]](#) This is the most significant factor affecting its stability.

- Temperature: Elevated temperatures can accelerate decomposition.[1][2][4] It is a flammable liquid with a flash point of 31-34°C, and vapors can form explosive mixtures with air at increased temperatures.[1][4][5]
- Incompatible Materials: Contact with strong bases, alcohols, amines, oxidizing agents, and metals can lead to vigorous and potentially hazardous reactions.[1][2][6]

The stability of **2-chloropropionyl chloride** is intrinsically linked to its chemical environment. The following diagram illustrates the key relationships between environmental factors and the degradation of the compound.



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Factors influencing the stability of **2-chloropropionyl chloride**.

Quantitative Data Summary

While specific kinetic data for the decomposition of **2-chloropropionyl chloride** is not widely published due to its high reactivity, the following table summarizes its key physical and chemical properties relevant to its stability and handling.

Property	Value	Citation(s)
Appearance	Colorless to light yellow liquid	[1][5][7]
Boiling Point	109 - 111 °C	[1][4]
Melting Point	-71 °C	[1]
Flash Point	31 - 34 °C	[1][5]
Density	1.308 g/mL at 25 °C	[4]
Vapor Pressure	28 mbar at 20 °C	[1]
Hazardous Decomposition	Hydrogen chloride, phosgene, carbon monoxide, carbon dioxide	[1][6]
Incompatibilities	Strong bases, alcohols, oxidizing agents, amines, metals	[1][2][6]
Reactivity with Water	Reacts violently, liberates toxic gas	[1][2]

Recommended Storage and Handling Conditions

To maintain the integrity and prevent hazardous situations, **2-chloropropionyl chloride** must be stored under controlled conditions.

Storage Recommendations:

- Temperature: Store in a cool, dry place.[4][6] A recommended storage temperature is often between 2°C and 8°C.

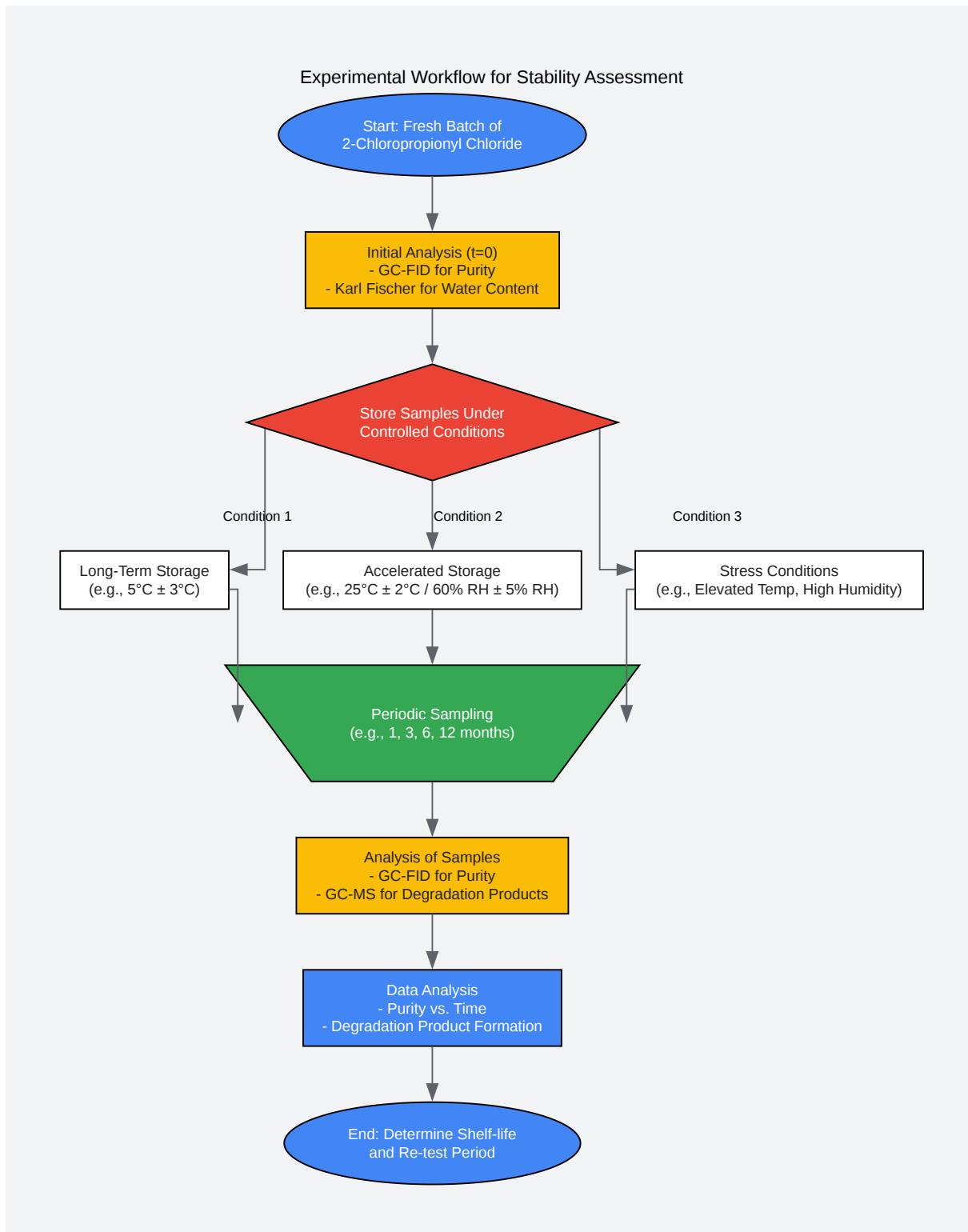
- Atmosphere: Handle and store under an inert atmosphere, such as nitrogen or argon, to prevent contact with moisture.[1][2]
- Container: Keep in a tightly closed container.[1][4][6] Poly-lined steel drums are a suitable packaging material.[4] The container should be stored in a corrosive-resistant area.[8]
- Ventilation: Store in a well-ventilated area.[1][4]
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition. [1][4][6]
- Segregation: Store away from incompatible materials.[8]

Handling Precautions:

- Use personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield.[6]
- Work in a well-ventilated area, preferably under a chemical fume hood.[2][6]
- Ground and bond containers when transferring material to prevent static discharge.[1][6]
- Use non-sparking tools.[1][6]
- Have an eyewash station and safety shower readily available.[6]

Experimental Protocols for Stability Assessment

A comprehensive stability study for **2-chloropropionyl chloride** would involve assessing its purity and the formation of degradation products over time under various environmental conditions. The following outlines a potential experimental workflow for such a study.



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A workflow for assessing the stability of **2-chloropropionyl chloride**.

Methodology for Gas Chromatography (GC) Analysis

This method is adapted from patent literature describing the analysis of **2-chloropropionyl chloride** and its related substances.

- Objective: To determine the purity of **2-chloropropionyl chloride** and quantify its degradation products.
- Instrumentation: Gas chromatograph with a Flame Ionization Detector (FID) or Mass Spectrometer (MS).
- Chromatographic Column: An ultra-high inert column, such as an Agilent J&W DB series column.
- Carrier Gas: Nitrogen, with a flow rate of 1.2-1.7 ml/min.
- Injection Port Temperature: 180-270 °C.
- Oven Temperature Program:
 - Initial temperature: 80-95 °C, hold for 3-5 minutes.
 - Ramp: Increase temperature at a rate of 7-9 °C per minute to 150-180 °C.
 - Hold: Maintain 150-180 °C for 6-10 minutes.
- Sample Preparation: Due to the high reactivity of the acyl chloride, derivatization may be necessary. The sample can be derivatized with an alcohol (e.g., methanol, ethanol, or isopropanol) to form the corresponding ester, which is more stable for GC analysis.
- Data Analysis: The purity is determined by the peak area percentage of the derivatized **2-chloropropionyl chloride** relative to the total peak area. Degradation products can be identified by GC-MS and quantified using appropriate reference standards.

Methodology for Water Content Determination

- Objective: To quantify the amount of water in the **2-chloropropionyl chloride** sample, as this is a critical parameter for stability.

- Instrumentation: Karl Fischer Titrator.
- Procedure: A known amount of the **2-chloropropionyl chloride** sample is injected into the Karl Fischer titration cell containing a suitable solvent. The titrator automatically dispenses the Karl Fischer reagent until the endpoint is reached.
- Data Analysis: The water content is calculated based on the amount of Karl Fischer reagent consumed.

By implementing these storage, handling, and analytical protocols, researchers, scientists, and drug development professionals can ensure the quality and reliability of **2-chloropropionyl chloride** in their critical applications.

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